

# Personal protective equipment for handling Parinol

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## Compound of Interest

Compound Name: *Parinol*

Cat. No.: *B101484*

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As "**Parinol**" is not a recognized chemical name, this guide provides essential safety and logistical information for three similarly named substances commonly found in research and development settings: Perinol (containing Paracetamol), Pyranol, and Pinol. Additionally, due to phonetic similarity, information for Purinol (Allopurinol) is also included. Adherence to these guidelines is critical for the safety of researchers, scientists, and drug development professionals.

## Perinol (Active Ingredient: Paracetamol)

Perinol is a pharmaceutical product with the active ingredient Paracetamol (also known as Acetaminophen), a common analgesic and antipyretic.<sup>[1]</sup> When handling Paracetamol in a laboratory setting, it is crucial to follow safety protocols to avoid potential health risks.

Quantitative Data for Paracetamol

Property	Value
Molecular Weight	151.17 g/mol [2][3]
Melting Point	170°C (338°F)[2][3]
Specific Gravity	1.293 (Water = 1)[2][3]
Water Solubility	14 g/l[4]
Autoignition Temperature	540 °C[4]
Flash Point	184.6 °C[4]

### Experimental Protocols: Handling and Disposal

#### Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side shields or chemical safety goggles.[4]
- Hand Protection: Use chemical-resistant gloves, such as butyl rubber.[4]
- Body Protection: A lab coat or other suitable protective clothing should be worn.[4]
- Respiratory Protection: If there is a risk of dust inhalation, a NIOSH-approved respirator should be used.[5]

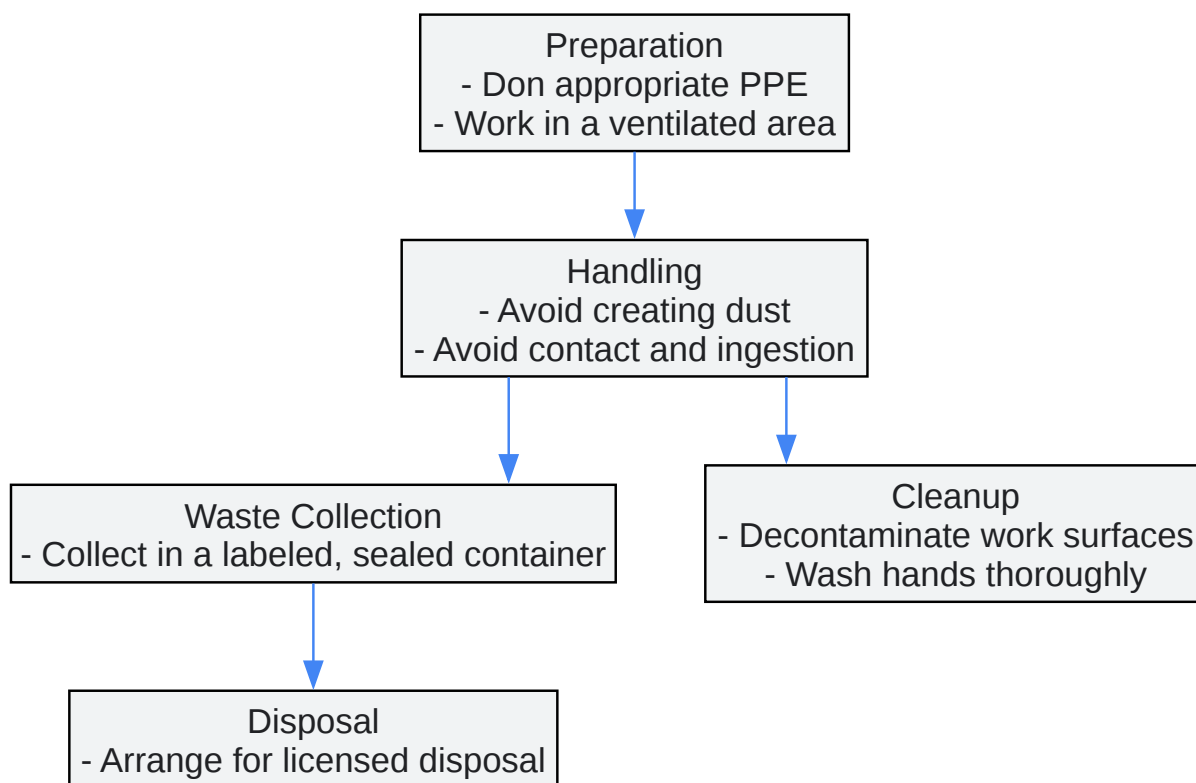
#### Handling Procedures:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize dust exposure.[6]
- Avoid direct contact with skin and eyes.[7]
- Do not eat, drink, or smoke in the handling area.[4]
- Wash hands thoroughly after handling.[4]

#### Disposal Plan:

- Collect waste Paracetamol and contaminated materials in a clearly labeled, sealed container for hazardous waste.
- Dispose of the waste through a licensed hazardous waste disposal company.[4] Do not dispose of it down the drain or in regular trash.[8]

#### Safe Handling Workflow for Perinol (Paracetamol)



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Caption: Workflow for safe handling and disposal of Perinol (Paracetamol).

## Pyranol

Pyranol is a chemical compound used in detergents, soaps, and cosmetics.[2] It can cause serious eye irritation.[2]

#### Quantitative Data for Pyranol

Property	Value
CAS Number	63500-71-0[2][5]
Molecular Formula	C9H18O2
Boiling Point	226 °C
Flash Point	107 °C
Density	0.95 g/cm <sup>3</sup>

### Experimental Protocols: Handling and Disposal

#### Personal Protective Equipment (PPE):

- Eye Protection: Wear tightly fitting safety goggles or a face shield.[1][5][6]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber, chloroprene rubber, butyl rubber) are recommended.[2][9]
- Body Protection: Wear a lab coat, apron, or chemical-protection suit depending on the potential for exposure.[1][5][9]
- Respiratory Protection: If vapors are generated, use a NIOSH-certified organic vapor respirator.[1][5][9]

#### Handling Procedures:

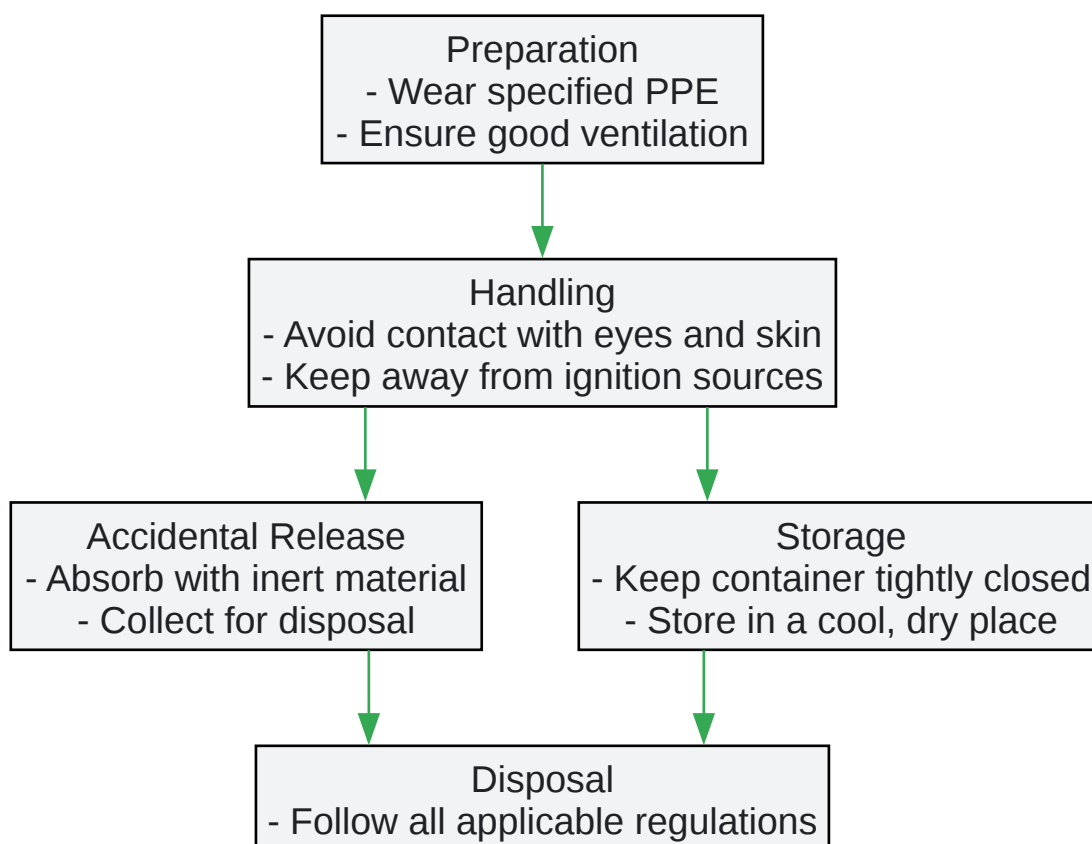
- Ensure adequate ventilation in the work area.[5]
- Avoid contact with skin, eyes, and clothing.[5]
- Keep away from heat, sparks, and open flames.[5]
- Take precautionary measures against static discharge.[5]

#### Disposal Plan:

- Collect waste Pyranol and contaminated materials in a designated, sealed container.

- Dispose of waste in accordance with local, state, and federal regulations.

#### Safe Handling Workflow for Pyranol



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Caption: Workflow for safe handling, storage, and disposal of Pyranol.

## Pinol

Pinol is a commercial cleaning product that can be harmful if swallowed and causes eye irritation.[3][7][10] Some formulations may also be harmful in contact with skin and cause serious eye damage.[8]

#### Quantitative Data for Pinol (Representative)

Quantitative data for commercial products can vary. The following is representative.

Hazard	Statement
Oral Toxicity	Harmful if swallowed[3][7][8]
Eye Irritation	Causes eye irritation[3][7][10] / Causes serious eye damage[8]
Skin Contact	Harmful in contact with skin[8]

### Experimental Protocols: Handling and Disposal

#### Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses or goggles are recommended.[3]
- Hand Protection: For prolonged contact, protective gloves should be worn.[8]
- Body Protection: A protective apron may be necessary for large spills.[10]
- Respiratory Protection: Generally not required with adequate ventilation.[7][10]

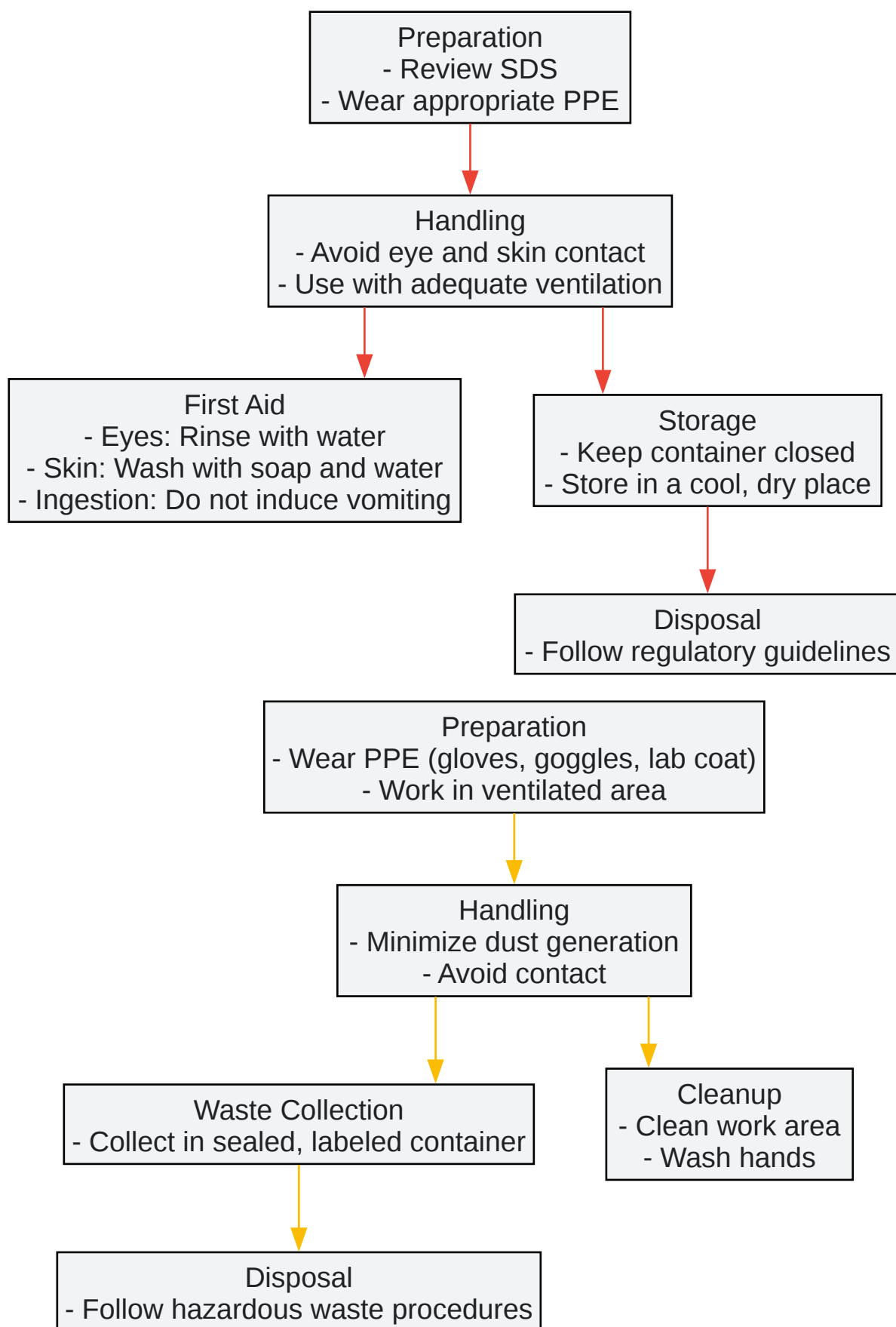
#### Handling Procedures:

- Avoid contact with eyes and skin.[7][10]
- Wash hands thoroughly after handling.[7]
- Do not eat, drink, or smoke when using the product.[8]
- Store in a cool, dry, well-ventilated area and keep containers closed when not in use.[7][8][10]

#### Disposal Plan:

- Dispose of contents and container in accordance with all local, state, and federal regulations.[7][10]

#### Safe Handling Workflow for Pinol



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## References

- 1. 1mg.com [1mg.com]
- 2. oxfordlabchem.com [oxfordlabchem.com]
- 3. s3-us-west-2.amazonaws.com [s3-us-west-2.amazonaws.com]
- 4. pharmacopoeia.com [pharmacopoeia.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. cleanchemlab.com [cleanchemlab.com]
- 7. fishersci.com [fishersci.com]
- 8. Acetaminophen - Safety Data Sheet [chemicalbook.com]
- 9. hswalsh.com [hswalsh.com]
- 10. cdn.caymanchem.com [cdn.caymanchem.com]
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